

ATTO 532 NHS ester solubility in different solvents

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Compound of Interest

Compound Name: ATTO 532 NHS ester

Cat. No.: B12378597

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An In-depth Technical Guide to the Solubility of **ATTO 532 NHS Ester**

Introduction

ATTO 532 is a fluorescent label that shares structural similarities with the well-known dye Rhodamine 6G.[1][2] Key characteristics of this label include strong absorption, a high fluorescence quantum yield, and notable thermal and photochemical stability.[3][4] These properties make ATTO 532 highly suitable for sensitive applications such as single-molecule detection and high-resolution microscopy techniques like PALM, dSTORM, and STED.[2][5] Additionally, it finds applications in flow cytometry (FACS) and fluorescence in-situ hybridization (FISH).[2][5] The N-hydroxysuccinimidyl (NHS) ester derivative of ATTO 532 is designed for the covalent labeling of primary amino groups in biomolecules such as proteins and antibodies.[1][3][4]

This guide provides a detailed overview of the solubility of **ATTO 532 NHS ester** in various solvents, offering experimental protocols and best practices for its use in labeling reactions.

Solubility of ATTO 532 NHS Ester

ATTO 532 NHS ester is generally soluble in polar aprotic solvents.[1] However, due to the high reactivity of the NHS ester group, careful consideration of the solvent's properties is crucial to maintain the dye's functionality for conjugation.

Data Presentation: Solubility Summary

Solvent	Solubility and Recommended Concentration	Important Considerations
Dimethylformamide (DMF)	Soluble. Recommended for preparing stock solutions at concentrations of 2 mg/mL to 10 mg/mL. [2] [6]	Must be anhydrous and amine-free to prevent hydrolysis and reaction with the NHS ester. [1] [2]
Dimethyl sulfoxide (DMSO)	Soluble. Recommended for preparing stock solutions at concentrations of 2 mg/mL to 10 mg/mL. [1] [2] [7]	Must be anhydrous and amine-free. [1] [2] Solutions should be prepared immediately before use. [1]
Acetonitrile	Soluble. [1] [8]	Must be anhydrous and amine-free. [8]
Water and Aqueous Buffers	Insoluble/Unstable. The NHS ester is highly susceptible to hydrolysis in aqueous environments, which renders it non-reactive. [1] [9] The parent dye, ATTO 532 with a free carboxylic acid, has excellent water solubility. [1] [10]	Avoid water and OH-containing solvents to prevent deactivation of the NHS ester. [1]
Alcohols (e.g., Ethanol, Methanol)	Incompatible. These solvents contain hydroxyl groups that will react with and deactivate the NHS ester. [1]	Not recommended for dissolving the reactive NHS ester form of the dye. [1]

Experimental Protocols

The following is a generalized protocol for the dissolution and handling of **ATTO 532 NHS ester** for labeling reactions, based on recommendations from various suppliers.

Materials Required:

- **ATTO 532 NHS ester**

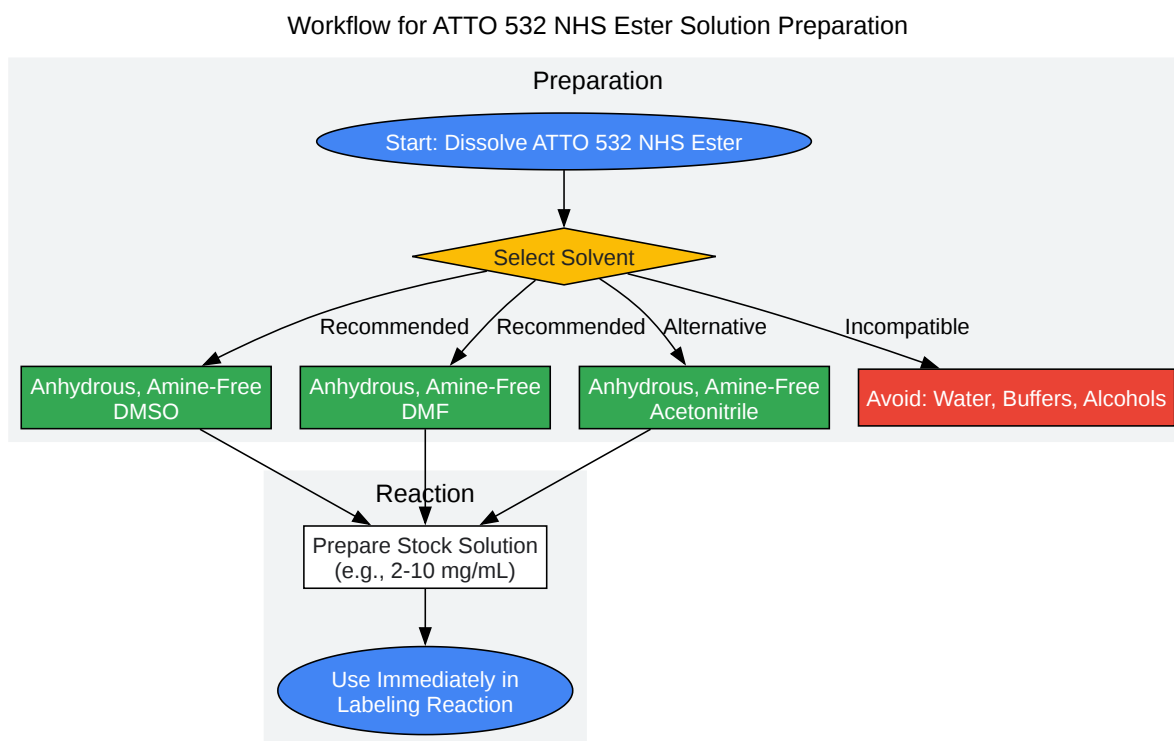
- Anhydrous, amine-free Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Vortex mixer
- Microcentrifuge
- Appropriate personal protective equipment

Protocol for Preparing a Stock Solution:

- Equilibrate the Vial: Before opening, allow the vial of **ATTO 532 NHS ester** to equilibrate to room temperature to prevent moisture condensation onto the product.[\[1\]](#)
- Solvent Addition: Add the required volume of anhydrous, amine-free DMF or DMSO to the vial to achieve the desired concentration (e.g., for a 10 mg/mL solution from 1 mg of dye, add 100 μ L of solvent).[\[6\]](#)[\[7\]](#)
- Dissolution: Vortex the vial until the NHS ester is completely dissolved.[\[6\]](#) This solution should always be prepared immediately before conjugation.[\[2\]](#)
- Handling and Storage:
 - It is strongly recommended to use the freshly prepared solution immediately for the labeling reaction.[\[1\]](#)
 - If short-term storage is necessary, some sources suggest that a high-quality dye solution in anhydrous solvent can be stable for up to two weeks at -20°C , protected from light and moisture.[\[6\]](#)[\[11\]](#) However, the stability of such solutions can be limited depending on the quality of the solvent used.[\[1\]](#)
 - Always work under low-light conditions when handling the fluorophore or its conjugates to prevent photobleaching.[\[6\]](#)

Mandatory Visualization

The following diagram illustrates the recommended workflow for selecting a solvent and preparing **ATTO 532 NHS ester** for a labeling reaction.



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Caption: Solvent selection and preparation workflow for **ATTO 532 NHS ester**.

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